

Personal protective equipment for handling 5-Carboxamidotryptamine maleate

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Compound of Interest

Compound Name: 5-Carboxamidotryptamine maleate

Cat. No.: B1142510

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Essential Safety and Handling Guide for 5-Carboxamidotryptamine Maleate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **5-Carboxamidotryptamine maleate**. Adherence to these procedures is essential to ensure a safe laboratory environment. This compound is a potent serotonin receptor agonist and should be handled with care to avoid accidental exposure.

Summary of Key Safety Information

Below is a table summarizing the essential physical, chemical, and safety data for **5-Carboxamidotryptamine maleate**. Note that specific toxicological data such as LD50 and occupational exposure limits are not readily available; therefore, cautious handling as a potent pharmacological agent is required.

| Property | Value |
|------------------------------|--|
| Chemical Name | 5-Carboxamidotryptamine maleate |
| CAS Number | 74885-72-6 |
| Molecular Formula | C ₁₁ H ₁₃ N ₃ O · C ₄ H ₄ O ₄ |
| Molecular Weight | 319.31 g/mol |
| Physical State | Solid |
| Solubility | Soluble in water |
| Storage | Store at +4°C in a dry, well-ventilated place. Keep container tightly closed. |
| Hazard Classifications | Eye Irritant 2, Skin Irritant 2, STOT SE 3 (Respiratory system) |
| Signal Word | Warning |
| Hazard Statements | H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) |
| LD50 (Oral) | No data available |
| Occupational Exposure Limits | No data available |

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical when handling **5-Carboxamidotryptamine maleate** to minimize exposure. The following PPE is mandatory:

- **Eye Protection:** Chemical safety glasses with side shields are required. In situations with a risk of splashing, a face shield should be worn in addition to safety glasses.
- **Hand Protection:** Chemical-resistant gloves are essential. While specific breakthrough times for **5-Carboxamidotryptamine maleate** are not available, nitrile gloves are a suitable choice for handling the solid form and for protection against splashes of solutions. It is crucial to

inspect gloves for any signs of degradation or perforation before use and to change them immediately if contamination is suspected.

- **Respiratory Protection:** For handling small quantities in a well-ventilated area, respiratory protection may not be required. However, if there is a risk of generating dust or aerosols, a NIOSH-approved N95 or P1 dust mask should be used. For larger quantities or in situations with inadequate ventilation, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), should be considered.
- **Protective Clothing:** A standard laboratory coat should be worn at all times. When handling larger quantities or when there is a significant risk of contamination, additional protective clothing, such as disposable coveralls, may be necessary.

Experimental Protocol: Weighing and Solution Preparation

This protocol outlines the essential steps for safely weighing the solid compound and preparing a stock solution.

1. Preparation:

- Ensure the work area, typically a chemical fume hood or a designated and well-ventilated space, is clean and uncluttered.
- Assemble all necessary equipment: analytical balance, weighing paper or boat, spatula, vials, and solvent.
- Don the required personal protective equipment as detailed above.

2. Weighing the Compound:

- Carefully transfer the desired amount of **5-Carboxamidotryptamine maleate** from the stock container to a pre-tared weighing vessel using a clean spatula.
- Perform this task in a manner that minimizes the generation of dust.
- Close the primary container tightly immediately after use.

3. Solution Preparation:

- Place the weighing vessel containing the compound into a secondary container (e.g., a beaker).

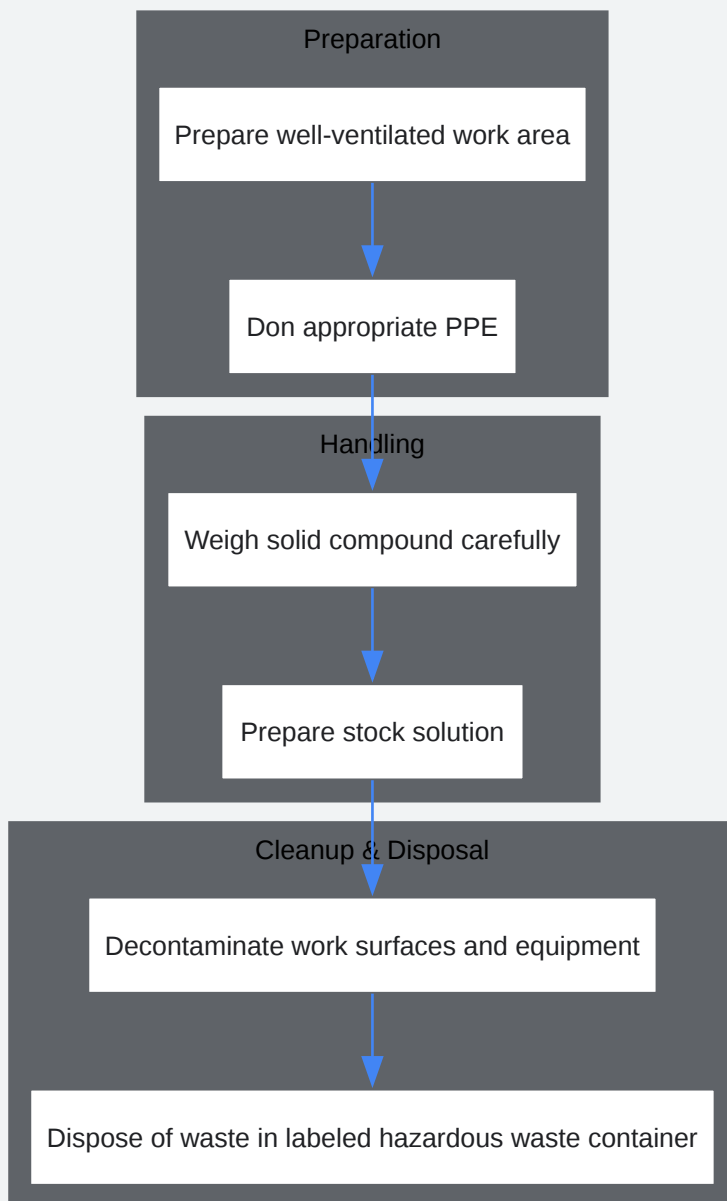
- Add the desired solvent to the weighing vessel to dissolve the compound.
- Once fully dissolved, transfer the solution to a labeled storage vial.
- Rinse the weighing vessel with a small amount of solvent and add the rinsing to the storage vial to ensure a complete transfer.

4. Decontamination and Waste Disposal:

- Wipe down the work surface and any equipment used with an appropriate cleaning agent.
- Dispose of all contaminated disposable materials, including weighing paper, pipette tips, and gloves, in a designated hazardous waste container.

Diagram of Safe Handling Workflow

Safe Handling Workflow for 5-Carboxamidotryptamine Maleate



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Caption: Workflow for handling **5-Carboxamidotryptamine maleate**.

Operational and Disposal Plans

Spill Response:

- **Small Spills:** In the event of a small spill of the solid material, carefully sweep it up, avoiding dust generation, and place it in a sealed, labeled container for hazardous waste disposal. The area should then be decontaminated.
- **Large Spills:** For larger spills, evacuate the area and prevent entry. If it is safe to do so, cover the spill with an absorbent material to prevent the spread. Contact your institution's environmental health and safety (EHS) department for guidance on cleanup.

Disposal Plan:

All waste containing **5-Carboxamidotryptamine maleate**, including unused compound, contaminated labware, and personal protective equipment, must be disposed of as hazardous chemical waste.

- **Segregation:** Keep waste containing this compound separate from other waste streams.
- **Containerization:** Use a designated, leak-proof, and clearly labeled hazardous waste container.
- **Labeling:** The container must be labeled with "Hazardous Waste" and the full chemical name, "**5-Carboxamidotryptamine maleate**."
- **Collection:** Arrange for the collection of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal service. Do not dispose of this chemical down the drain or in the regular trash.
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